

Solubility profile of 4-Aminonicotinic acid in various solvents

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Compound of Interest

Compound Name: 4-Aminonicotinic acid

Cat. No.: B162810

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Solubility Profile of 4-Aminonicotinic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **4-Aminonicotinic acid**, a key building block in the synthesis of various pharmaceutical agents. Understanding the solubility of this compound in different solvents is critical for its application in drug discovery, formulation development, and chemical synthesis. This document summarizes the available quantitative solubility data, outlines detailed experimental protocols for solubility determination, and provides visual representations of experimental workflows and solubility principles.

Quantitative Solubility Data

The solubility of **4-Aminonicotinic acid** has been determined in aqueous media at various pH levels. The following table summarizes the available quantitative data. It is important to note that while the compound is qualitatively described as soluble in aqueous acidic and basic solutions, comprehensive quantitative data across a wide range of organic solvents is not readily available in the public domain.^[1]

Solvent System	pH	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mM)	Method
Water	Not Specified	60	5.38	38.95	Ultrasonic and warming
PBS	7.2	Not Specified	2.0	14.48	Not Specified[2]
PBS	1.0	Not Specified	8.33	60.31	Ultrasonic and pH adjustment with 1 M HCl[3]

Note on Organic Solvents: While specific quantitative solubility data for **4-Aminonicotinic acid** in a range of organic solvents is limited, its structural analogue, nicotinic acid, exhibits a solubility order of dimethyl sulfoxide (DMSO) >> ethanol > water > acetone > diethyl ether > acetonitrile.[4] This trend, primarily influenced by solvent polarity and polarizability, may provide a qualitative indication of the expected solubility behavior of **4-Aminonicotinic acid** in these common organic solvents.[4]

Experimental Protocols: Thermodynamic Solubility Determination

The determination of thermodynamic solubility is crucial for understanding the equilibrium state of a drug substance in a solvent, which is a critical parameter in pre-formulation and formulation studies. The Shake-Flask method is the gold standard for determining thermodynamic solubility.

Principle of the Shake-Flask Method

The shake-flask method is based on achieving a saturated solution of the compound in the solvent of interest at a constant temperature. An excess of the solid compound is agitated in the solvent for a sufficient period to reach equilibrium. The concentration of the dissolved

compound in the supernatant is then determined analytically, typically by High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.

Detailed Step-by-Step Protocol (Shake-Flask Method)

This protocol outlines the key steps for determining the thermodynamic solubility of **4-Aminonicotinic acid**.

Materials and Equipment:

- **4-Aminonicotinic acid** (solid)
- Selected solvents (e.g., water, phosphate buffers of various pH, methanol, ethanol, DMSO, etc.)
- Glass vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- Analytical balance
- pH meter
- HPLC system with a suitable column and detector (e.g., UV) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

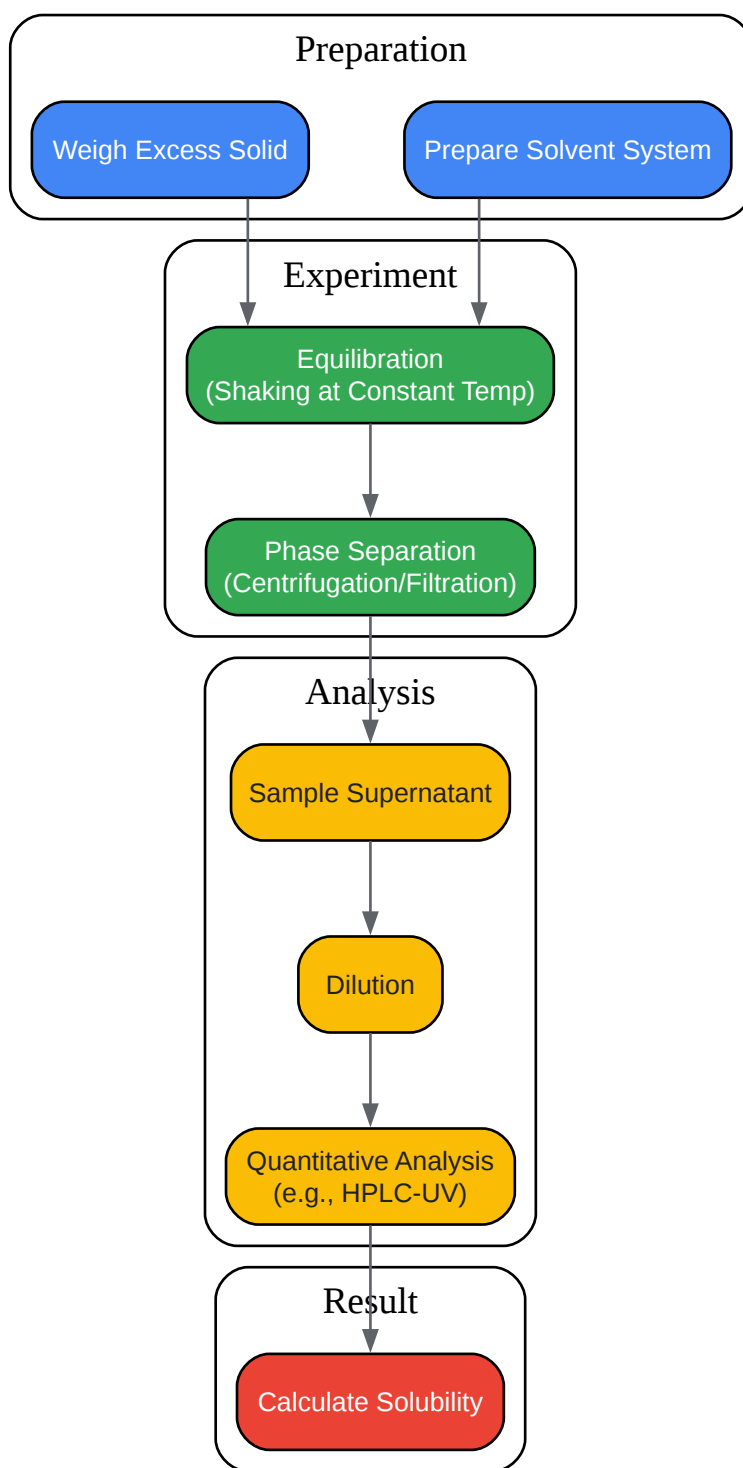
- **Preparation of Solvent:** Prepare the desired solvent systems. For aqueous solutions, use purified water or prepare buffer solutions of the target pH (e.g., pH 1.2, 4.5, 6.8, and 7.4) and verify the pH.
- **Addition of Excess Solid:** Accurately weigh an amount of **4-Aminonicotinic acid** that is in excess of its expected solubility and add it to a glass vial.

- **Addition of Solvent:** Add a known volume of the prepared solvent to the vial containing the solid.
- **Equilibration:** Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed. The agitation should be sufficient to keep the solid suspended. The equilibration time is critical and should be determined experimentally; typically, 24 to 72 hours is sufficient to reach equilibrium.
- **Phase Separation:** After equilibration, remove the vials from the shaker and allow them to stand to let the undissolved solid settle. To separate the saturated solution from the excess solid, either centrifuge the vials at a high speed or filter the supernatant using a syringe filter. It is crucial to avoid any transfer of solid particles into the collected sample.
- **Sample Preparation for Analysis:** Aspirate a precise volume of the clear supernatant. Dilute the sample with the appropriate mobile phase or solvent to a concentration that falls within the linear range of the analytical method.
- **Quantitative Analysis:** Analyze the diluted samples using a validated analytical method (e.g., HPLC-UV) to determine the concentration of **4-Aminonicotinic acid**. A calibration curve should be prepared using standard solutions of known concentrations.
- **Data Calculation:** Calculate the solubility of **4-Aminonicotinic acid** in the solvent by multiplying the measured concentration by the dilution factor. Report the solubility in mg/mL and mM.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.

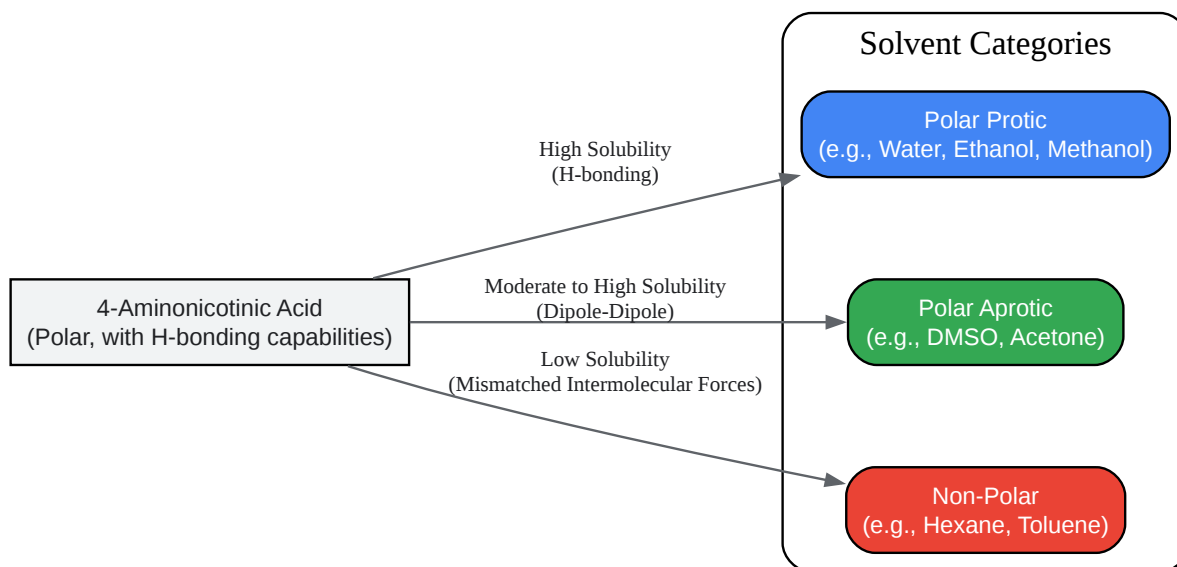


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Caption: Workflow for Thermodynamic Solubility Determination.

Logical Relationship of Solubility

The solubility of a compound is fundamentally influenced by the principle of "like dissolves like." This diagram illustrates the general relationship between the polarity of **4-Aminonicotinic acid** and its expected solubility in different types of solvents.



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Caption: Principle of "Like Dissolves Like" for Solubility.

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